

Stability and storage conditions for Dimethyl d-tartrate and its derivatives

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Compound of Interest

Compound Name: Dimethyl d-tartrate

Cat. No.: B1328786

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Technical Support Center: Dimethyl d-Tartrate and its Derivatives

This guide provides researchers, scientists, and drug development professionals with essential information on the stability, storage, and handling of **Dimethyl d-tartrate** and its derivatives. It includes troubleshooting advice and frequently asked questions to address common experimental challenges.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **Dimethyl d-tartrate**?

A1: **Dimethyl d-tartrate** should be stored in a tightly closed container in a dry, cool, and well-ventilated place.^[1] Specific temperature recommendations can vary by supplier, with common ranges being 2-8°C (refrigerated) or ambient room temperature under an inert atmosphere.^[2]^[3]^[4] Always refer to the product-specific information provided by the supplier.

Q2: How stable is **Dimethyl d-tartrate** and what are the signs of degradation?

A2: Under recommended storage conditions, **Dimethyl d-tartrate** and its derivatives are generally stable.^[5]^[6] Degradation can be initiated by exposure to incompatible materials such as strong acids, bases, oxidizing agents, or reducing agents.^[1]^[6]^[7] Thermal decomposition, especially under fire conditions, can release irritating vapors and carbon oxides (CO, CO₂).^[1]

[7] Signs of degradation could include a change in color, appearance from a transparent liquid or white solid to a discolored substance, or the presence of an unusual odor.

Q3: My **Dimethyl d-tartrate** won't dissolve in my aqueous buffer. What should I do?

A3: Direct dissolution of tartrate esters in aqueous buffers is often challenging due to their limited water solubility.[8][9] The recommended method is to first prepare a concentrated stock solution in a water-miscible organic solvent like Dimethyl Sulfoxide (DMSO) or Dimethylformamide (DMF), in which it is highly soluble.[8] This stock solution can then be added dropwise to the aqueous buffer while vortexing or stirring vigorously to prevent precipitation.[8]

Q4: I'm observing low yield or poor enantioselectivity in my asymmetric synthesis reaction using a tartrate derivative. What are the potential causes?

A4: Low yield or poor stereoselectivity in asymmetric synthesis can stem from several factors:

- **Reagent Purity:** Ensure the tartrate derivative and all other reagents are of high purity and anhydrous, as moisture can interfere with many catalytic systems.[10]
- **Reaction Conditions:** Temperature is a critical parameter; lowering the reaction temperature (e.g., to -78°C) often enhances selectivity.[10]
- **Catalyst/Ligand Choice:** The choice of metal precursor and the specific tartrate-derived ligand is crucial for achieving high efficiency and selectivity.[11][12]
- **Solvent Effects:** The solvent can significantly influence the reaction's stereochemical outcome by affecting the conformation of the catalytic complex.[10] Screening different solvents may be necessary to optimize results.

Q5: What are the main applications of **Dimethyl d-tartrate** and its derivatives?

A5: Due to their chiral nature, these compounds are highly valuable in organic synthesis.[13] They primarily serve as chiral building blocks, auxiliaries, or ligands in asymmetric catalysis to produce enantiomerically pure pharmaceuticals and agrochemicals.[2][11][12] They are foundational in synthesizing complex molecules and bioactive compounds, including specific alkaloids used as pheromones.[13][14][15]

Data Summary: Physical and Chemical Properties

The following table summarizes key properties for **Dimethyl d-tartrate** and a common derivative, Diethyl d-tartrate.

Property	(+)-Dimethyl L-tartrate	(-)-Dimethyl D-tartrate	(-)-Diethyl D-tartrate
CAS Number	608-68-4[4]	13171-64-7[2]	13811-71-7[5]
Molecular Formula	C ₆ H ₁₀ O ₆ [4]	C ₆ H ₁₀ O ₆ [2]	C ₈ H ₁₄ O ₆ [5]
Molecular Weight	178.14 g/mol [4]	178.14 g/mol [2]	206.20 g/mol [5]
Appearance	White solid/crystals[16]	Transparent liquid or white mass solid[2]	Colorless, viscous liquid[7]
Melting Point	57-60 °C (dec.)[14] [16]	60-65 °C	17 °C[7]
Boiling Point	163 °C at 23 mmHg[14][16]	158 °C at 0.2 mmHg[17]	280 °C[7]
Solubility	Soluble in water.[14] [15] Moderately soluble in polar organic solvents.[3]	Soluble in water.[2]	Low solubility in water. [18]
Storage Temp.	Room Temperature, Inert Atmosphere[3] [14]	0-8 °C[2]	Store in a cool, well-ventilated place.[7]

Experimental Protocols

Protocol 1: Preparation of an Aqueous Solution from a Tartrate Ester

This protocol outlines the standard procedure for preparing an aqueous solution of a tartrate derivative with low water solubility.

- Prepare Stock Solution:

- Accurately weigh the desired amount of the tartrate ester powder (e.g., **Dimethyl d-tartrate**).
- Dissolve the powder in a minimal amount of anhydrous Dimethyl Sulfoxide (DMSO) to create a high-concentration stock solution (e.g., 10-50 mM).
- Vortex or gently sonicate the mixture until the solid is completely dissolved.^[8]
- Dilution into Aqueous Buffer:
 - Place the desired volume of your target aqueous buffer into a sterile container.
 - While vigorously stirring or vortexing the buffer, add the DMSO stock solution dropwise. This rapid dispersion is critical to prevent the compound from precipitating out of solution.^[8]
 - Ensure the final concentration of DMSO in the aqueous solution is low (typically <1%) to avoid impacting your experiment.

Protocol 2: General Workflow for Purity Assessment by HPLC

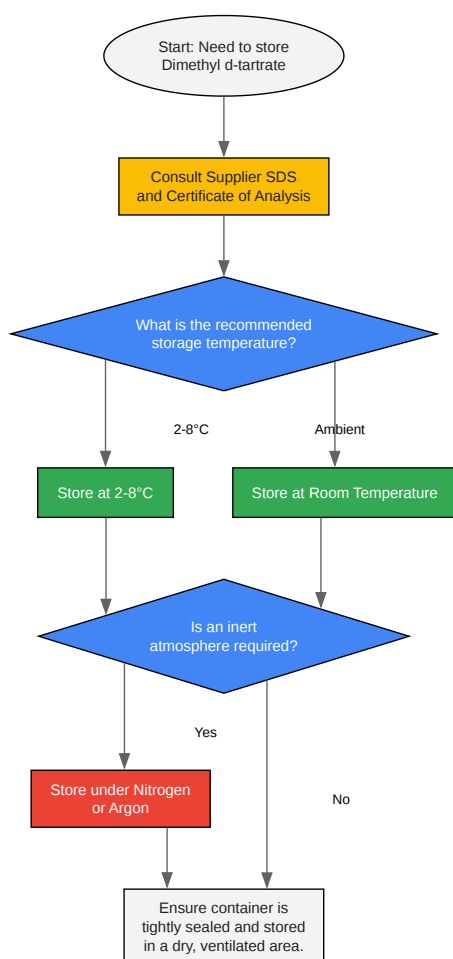
High-Performance Liquid Chromatography (HPLC) is a standard method to assess the purity of **Dimethyl d-tartrate** and its derivatives.

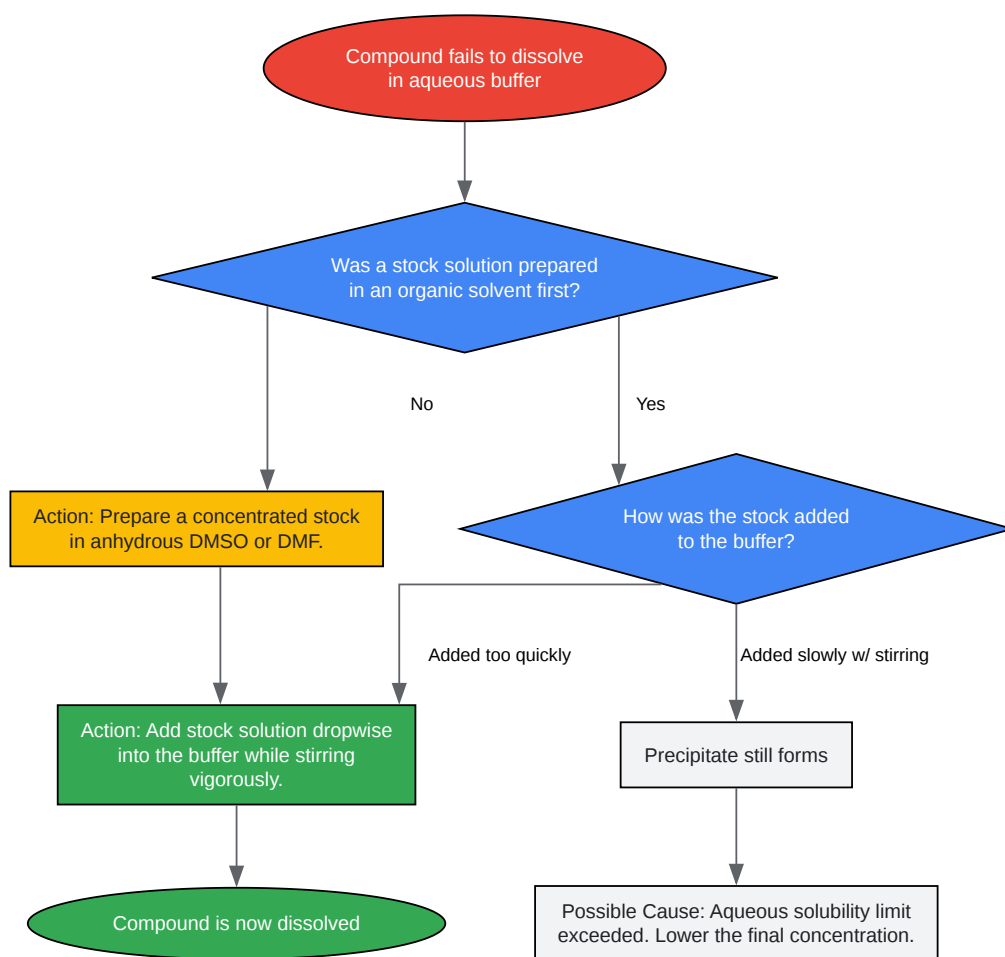
- Sample Preparation: Prepare a solution of the tartrate compound in a suitable solvent (e.g., methanol or acetonitrile) at a known concentration (e.g., 1 mg/mL).
- Mobile Phase: A typical mobile phase for reverse-phase HPLC would be a gradient mixture of water (often with 0.1% formic acid) and acetonitrile or methanol.
- Column: A C18 column is commonly used for separating organic molecules of this type.
- Detection: UV detection is typically suitable, with the wavelength set based on the chromophore of the specific derivative.
- Analysis: Inject the sample and run the gradient program. The purity is determined by integrating the area of the main peak and comparing it to the total area of all peaks in the

chromatogram. The presence of significant secondary peaks may indicate degradation or impurities.

Visual Guides

The following diagrams illustrate key decision-making processes and workflows relevant to working with **Dimethyl d-tartrate**.





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